

Phenazolam designer benzodiazepine receptor affinity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Phenazolam

CAS No.: 87213-50-1

Cat. No.: S1918583

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Clarification on Phenazolam

It is important to first clarify that the compound mentioned in your query, "**Phenazolam**," is not found in the scientific or regulatory documents I reviewed. The search results consistently refer to a closely related compound named **Phenazepam** [1].

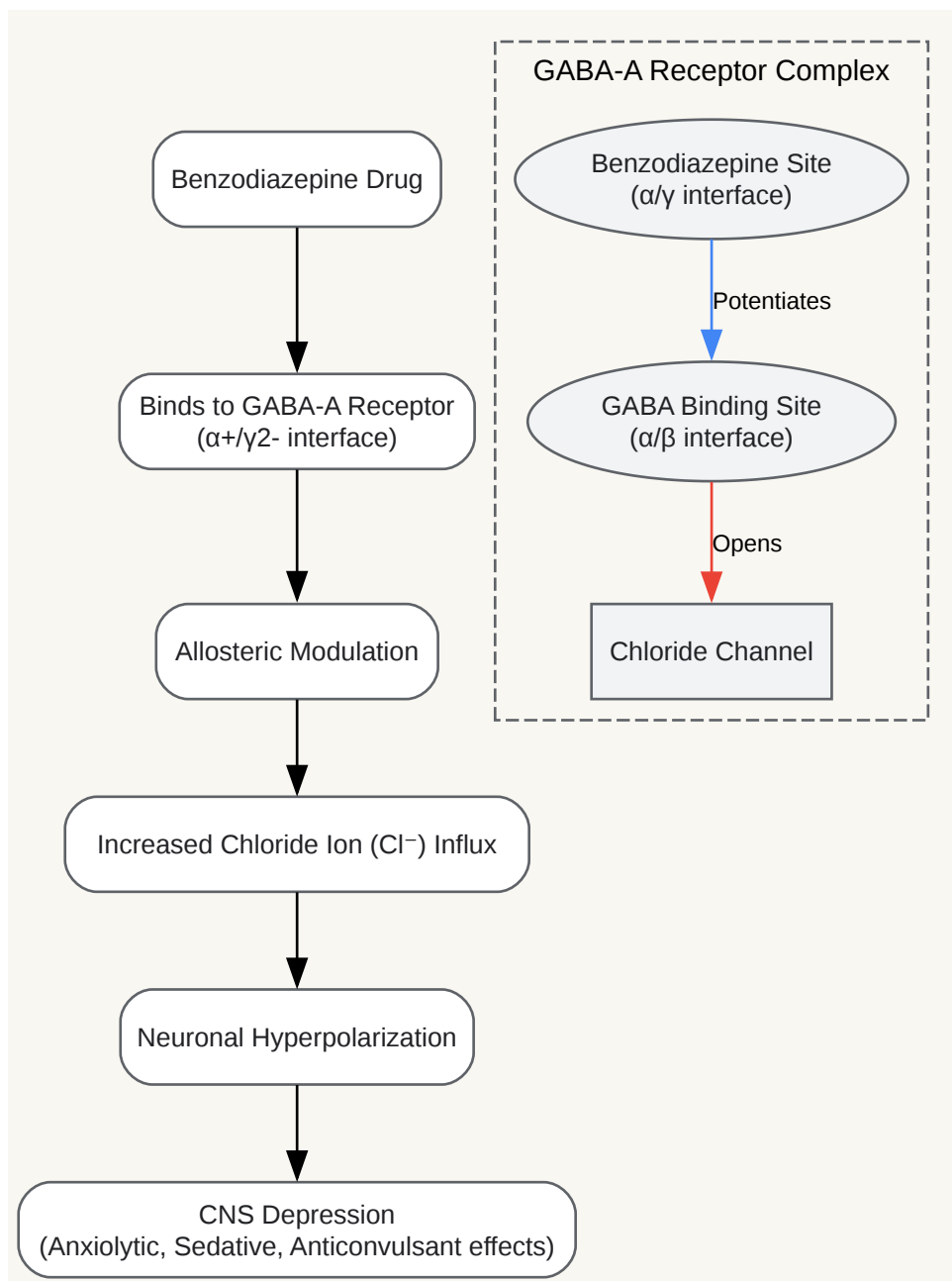
Phenazepam is a benzodiazepine developed in the 1970s and is characterized by a bromine substitution at the R7 position of its benzyl ring [1]. The following table summarizes its key profile information.

Property	Description
IUPAC Name	7-Bromo-5-(2-chlorophenyl)-1,3-dihydro-2H-1,4-benzodiazepin-2-one [1]
Molecular Formula	C ₁₅ H ₁₀ BrClN ₂ O [1]
Molecular Weight	349.61 g·mol ⁻¹ [1]
Main Therapeutic Uses	Anxiety, neurosis-like conditions, insomnia, alcohol withdrawal syndrome, epilepsy (occasionally), muscle spasticity [1]

| **Legal Status (Examples)** | • **US:** Unscheduled at the federal level (not FDA-approved), but illegal for human consumption; Schedule I in Louisiana [1]. • **UK:** Class C drug [1]. • **China:** Controlled substance [1].

Benzodiazepine Receptor Binding in General

While specific data for phenazepam is limited, the general mechanism of benzodiazepines is well-established. The following diagram illustrates the core binding mechanism shared by classical benzodiazepines.



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Benzodiazepines act as **positive allosteric modulators** of the GABA_A receptor [2] [3]. They bind specifically to a site formed at the extracellular interface of the α (α 1, α 2, α 3, or α 5) and γ 2 subunits [4] [5]. This binding increases the receptor's affinity for GABA, enhancing GABA-induced chloride ion flux, which leads to neuronal hyperpolarization and reduced excitability [4] [2].

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References

1. Phenazepam [en.wikipedia.org]
2. Benzodiazepines - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
3. Hooked on benzodiazepines: GABAA receptor subtypes and ... [pmc.ncbi.nlm.nih.gov]
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